

Synthesis of trans-EKODE-(E)-Ib for Research Applications: A Detailed Guide

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Compound of Interest

Compound Name: **trans-EKODE-(E)-Ib**

Cat. No.: **B10767556**

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

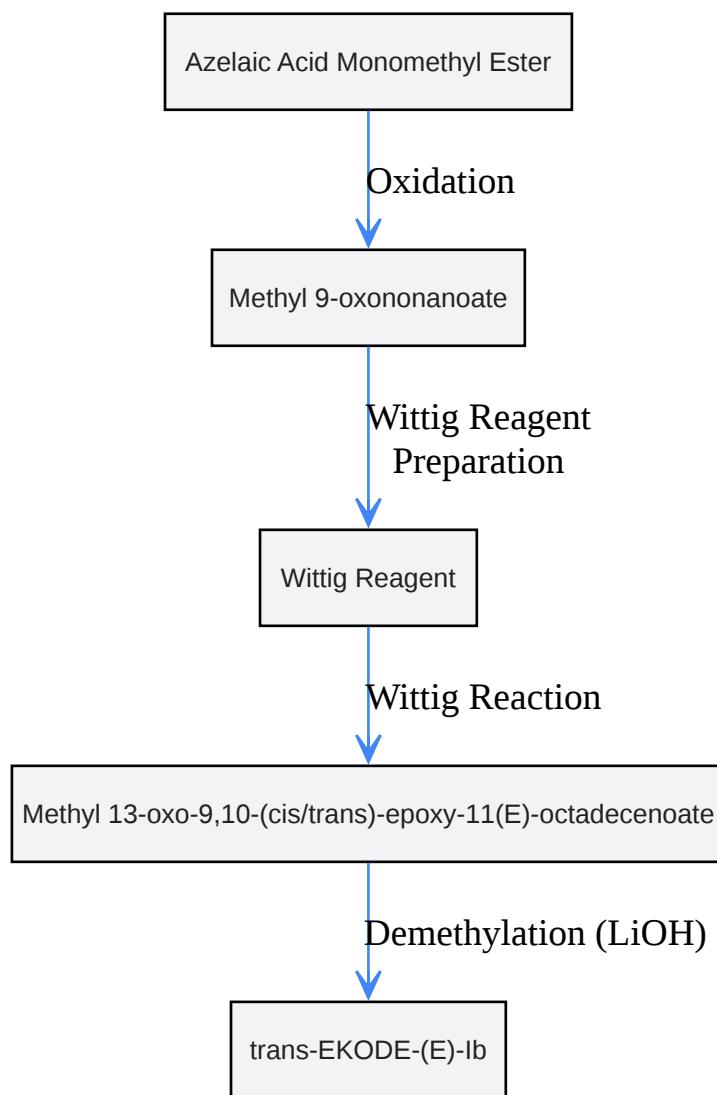
Abstract: This document provides detailed application notes and experimental protocols for the chemical synthesis of **trans-EKODE-(E)-Ib** (12,13-epoxy-9-keto-10(trans)-octadecenoic acid), a biologically active lipid peroxidation product of linoleic acid. For researchers in pharmacology and drug development, **trans-EKODE-(E)-Ib** is a molecule of significant interest due to its role in cellular signaling pathways related to oxidative stress. It is a known activator of the Antioxidant Response Element (ARE), a critical pathway in cellular defense against oxidative damage. This guide presents a comprehensive synthetic route, detailed experimental procedures, and data characterization to facilitate its preparation for research purposes.

Introduction

trans-EKODE-(E)-Ib is an epoxyketo-octadecenoic acid that is generated nonenzymatically during the autoxidation of linoleic acid. As a lipid peroxidation product, it possesses significant biological activity. Notably, it functions as an electrophile that can activate the NRF2-ARE signaling pathway, leading to the expression of cytoprotective genes. This activity makes it a valuable tool for studying cellular responses to oxidative stress and for investigating potential therapeutic interventions for diseases associated with oxidative damage. The synthesis of pure **trans-EKODE-(E)-Ib** is essential for these studies to avoid confounding results from isomeric mixtures.

Chemical Synthesis Workflow

The synthesis of **trans-EKODE-(E)-Ib** is achieved through a multi-step process starting from commercially available materials. The key transformations involve a Wittig reaction to form the carbon backbone and introduce the α,β -unsaturated ketone moiety, followed by an epoxidation of a double bond and subsequent deprotection of a carboxylic acid.



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